

4'-Methoxypropiophenone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4'-Methoxypropiophenone

Cat. No.: B029531

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **4'-Methoxypropiophenone** (CAS No. 121-97-1). The information is intended for researchers, scientists, and drug development professionals who may handle this compound. This document outlines the physical and chemical properties, toxicological data, personal protective equipment (PPE) recommendations, first-aid measures, and emergency procedures. All quantitative data is summarized in structured tables for ease of reference, and a logical workflow for safe handling is presented in a visual diagram.

Chemical and Physical Properties

4'-Methoxypropiophenone is an organic aromatic ketone that appears as a white to off-white crystalline solid or a colorless to pale yellow liquid.^[1] It has a mild, slightly sweet, or fruity odor.^[1] It is sparingly soluble in water but readily dissolves in organic solvents like ethanol and ether.^[1]

Table 1: Physical and Chemical Properties of **4'-Methoxypropiophenone**

Property	Value	Reference
CAS Number	121-97-1	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[3]
Molecular Weight	164.20 g/mol	[3]
Appearance	White to off-white crystalline solid or colorless to pale yellow liquid	[1]
Melting Point	27-29 °C (80.6-84.2 °F)	
Boiling Point	273-275 °C (523.4-527 °F) @ 760 mmHg	
Flash Point	61 °C (141.8 °F)	[2]
Density	0.937 g/mL at 25 °C	
Solubility	Sparingly soluble in water; soluble in ethanol and ether	[1]

Toxicological Information

Exposure to **4'-Methoxypropiofenone** can pose moderate health risks. It is classified as harmful if swallowed or inhaled and can cause skin, eye, and respiratory irritation.[2]

Table 2: Acute Toxicity Data for **4'-Methoxypropiofenone**

Hazard Classification	Category	GHS Hazard Statement	Reference
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	[2]
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

There is limited evidence regarding the long-term toxicity or carcinogenicity of **4'-Methoxypropiophenone**.[\[1\]](#) It is not currently classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the U.S. Environmental Protection Agency (EPA).[\[1\]](#)

Safe Handling and Storage

3.1. Handling

- Handle in a well-ventilated area.[\[4\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[2\]](#)
- Take precautionary measures against static discharges.[\[2\]](#)

3.2. Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep containers tightly sealed.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)
- Store locked up.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Recommended Equipment	Purpose and Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact. Inspect gloves before use and change if contaminated.
Body Protection	Chemical-resistant laboratory coat.	To protect skin from accidental spills.
Respiratory Protection	Use a NIOSH-approved respirator if dust or aerosols are generated.	To prevent inhalation of harmful vapors or dust.

First-Aid Measures

Table 4: First-Aid Procedures

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[2]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2]

Fire-Fighting Measures

4'-Methoxypropiophenone is a combustible liquid.[2]

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2]

- **Specific Hazards:** In a fire, hazardous combustion products such as carbon monoxide and carbon dioxide may be formed.[\[2\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Accidental Release Measures

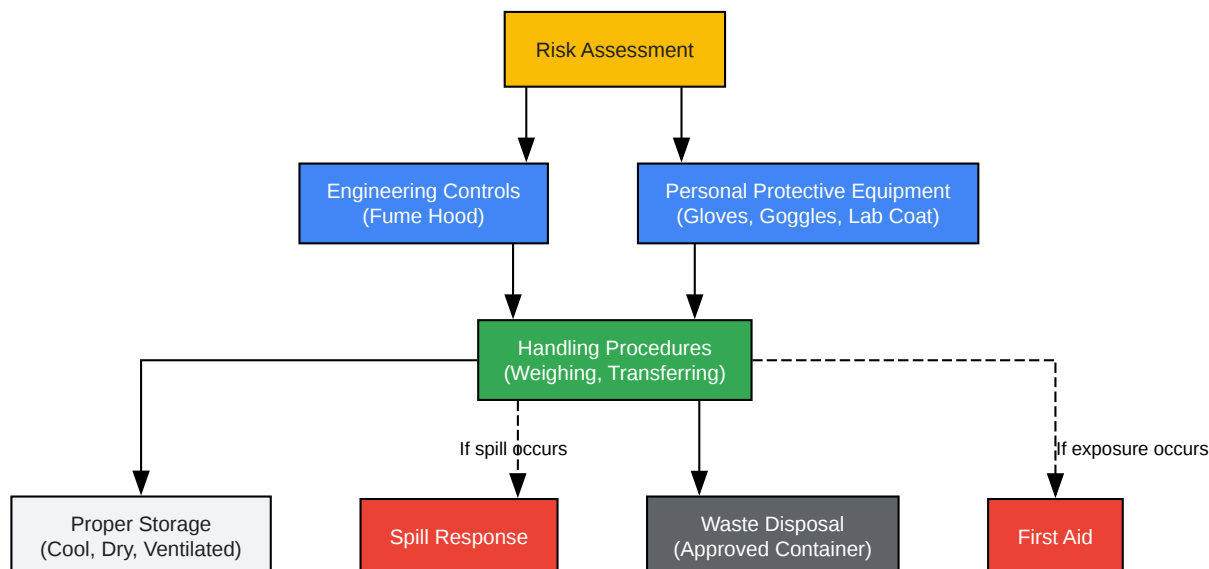
- **Personal Precautions:** Remove all sources of ignition. Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4).[\[2\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[2\]](#)
- **Methods for Cleaning Up:** For small spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal. For large spills, dike the area to contain the spill and collect the material for disposal.[\[2\]](#)

Experimental Protocols

The safety and handling procedures outlined in this guide are based on standard protocols for handling hazardous chemicals. Specific experimental use of **4'-Methoxypropiofenone** should be conducted under a detailed, risk-assessed protocol specific to the planned procedure.

Visual Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4'-Methoxypropiofenone**.



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References

- 1. 4'-Methoxypropiophenone | 121-97-1 | FM25350 | Biosynth [biosynth.com]
- 2. fishersci.com [fishersci.com]
- 3. scbt.com [scbt.com]
- 4. 4'-Methoxypropiophenone-methyl-d3 | C₁₀H₁₂O₂ | CID 12342424 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4'-Hydroxy-3'-methoxypropiophenone Safety Data Sheets(SDS) lookchem [lookchem.com]
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